

# The Stenhouse Method for Bromopicrin Synthesis: A Historical Technical Guide

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## Compound of Interest

Compound Name: *Bromopicrin*

Cat. No.: *B120744*

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This technical guide provides an in-depth exploration of the historical Stenhouse method for the preparation of **bromopicrin** (tribromonitromethane). First reported by John Stenhouse in 1854, this method involves the reaction of picric acid with bromine in the presence of a base. While Stenhouse's original publication in *Annalen der Chemie und Pharmacie* outlined the general process, a more detailed and quantitative description was later provided by Bolas and Groves in an 1870 publication in the *Journal of the Chemical Society*. This guide will focus on the specifics of the Bolas and Groves procedure as a well-documented example of the Stenhouse method, offering valuable insights into 19th-century synthetic chemistry techniques.

## Data Presentation

The following table summarizes the quantitative data for the preparation of **bromopicrin** as described by Bolas and Groves in 1870. This method is a refined and quantitative iteration of the original procedure reported by Stenhouse.

Reagent/Product	Molar Mass (g/mol)	Quantity Used	Moles	Role in Reaction
Picric Acid	229.10	1 part by weight	-	Starting Material
Calcium Hydroxide (Lime)	74.09	10 parts by weight	-	Base
Bromine	159.81	10 parts by weight	-	Brominating Agent
Water	18.02	100 parts by weight	-	Solvent
Bromopicrin	297.72	Yielded by distillation	-	Product

## Experimental Protocols

The following is a detailed methodology for the preparation of **bromopicrin** based on the 1870 report by Bolas and Groves, which they describe as a more quantitative execution of Stenhouse's original discovery.

Materials:

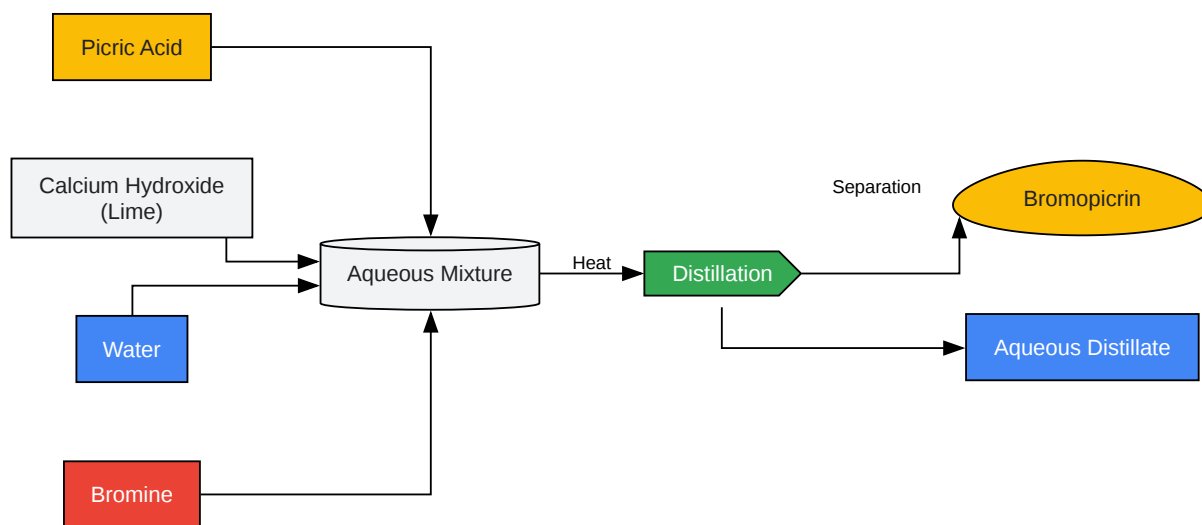
- Picric Acid
- Calcium Hydroxide (slaked lime)
- Bromine
- Water
- Distillation apparatus (retort, condenser, receiving flask)
- Heat source

Procedure:

- **Preparation of the Reaction Mixture:** In a suitable retort, a mixture is prepared using 1 part by weight of picric acid, 10 parts by weight of slaked lime, and 100 parts by weight of water.
- **Addition of Bromine:** To this aqueous suspension, 10 parts by weight of bromine are added.
- **Distillation:** The retort is gently heated. The reaction proceeds, and **bromopicrin**, being volatile with steam, distills over with the water.
- **Collection of Distillate:** The distillate, consisting of an aqueous layer and a lower layer of oily **bromopicrin**, is collected in a receiving flask.
- **Separation and Purification:** The **bromopicrin** is separated from the aqueous layer. Further purification can be achieved by washing with a dilute solution of sodium carbonate to remove any acidic impurities, followed by drying over a suitable drying agent like anhydrous calcium chloride. A final distillation can be performed to obtain pure **bromopicrin**.

Bolas and Groves noted that this process leads to a nearly quantitative conversion of picric acid to **bromopicrin**.

## Logical Workflow of Stenhouse's Bromopicrin Preparation



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- To cite this document: BenchChem. [The Stenhouse Method for Bromopicrin Synthesis: A Historical Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b120744#historical-methods-for-bromopicrin-preparation-by-stenhouse\]](https://www.benchchem.com/product/b120744#historical-methods-for-bromopicrin-preparation-by-stenhouse)

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